

An In-depth Technical Guide to 2-(Methylthio)acetamide (CAS: 22551-24-2)

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Compound of Interest

Compound Name: 2-(Methylthio)acetamide

Cat. No.: B153749

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylthio)acetamide is a sulfur-containing organic compound that serves as a versatile building block in organic synthesis.^[1] Its utility is prominent in the preparation of various pharmaceuticals and agrochemicals.^[1] This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, spectroscopic data, reactivity, and potential biological applications of **2-(Methylthio)acetamide**, along with detailed experimental protocols and safety information.

Physicochemical Properties

2-(Methylthio)acetamide is a white to almost white crystalline solid.^{[1][2]} It is soluble in polar solvents such as methanol.^{[1][2]} Key physicochemical data are summarized in the table below.

Property	Value	Reference
CAS Number	22551-24-2	[1][2]
Molecular Formula	C ₃ H ₇ NOS	[1][2]
Molecular Weight	105.16 g/mol	[1][2]
Melting Point	99-104 °C	[1][2]
Boiling Point	259 °C	[1][2]
Appearance	White crystalline solid	[1][2]
Solubility	Soluble in polar solvents (e.g., methanol)	[1][2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **2-(Methylthio)acetamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
¹ H	DMSO-d ₆	2.10	Singlet	3H	-SCH ₃
¹ H	DMSO-d ₆	3.45	Singlet	2H	-CH ₂ -
¹ H	DMSO-d ₆	7.20	Broad Singlet	2H	-NH ₂

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
1650	C=O (Amide I) Stretch
2550	S-H Stretch (trace impurity)

Synthesis and Purification

2-(Methylthio)acetamide can be synthesized through several routes, with the nucleophilic substitution of chloroacetamide being a common method.

Synthesis via Nucleophilic Substitution

A prevalent method for the synthesis of **2-(Methylthio)acetamide** involves the reaction of chloroacetamide with a methylthiol source, such as sodium thiomethoxide.

Experimental Protocol: Synthesis of **2-(Methylthio)acetamide**

Materials:

- Chloroacetamide
- Sodium thiomethoxide
- Ethanol/water (1:1 v/v)
- Hydrochloric acid (for neutralization)
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis

Procedure:

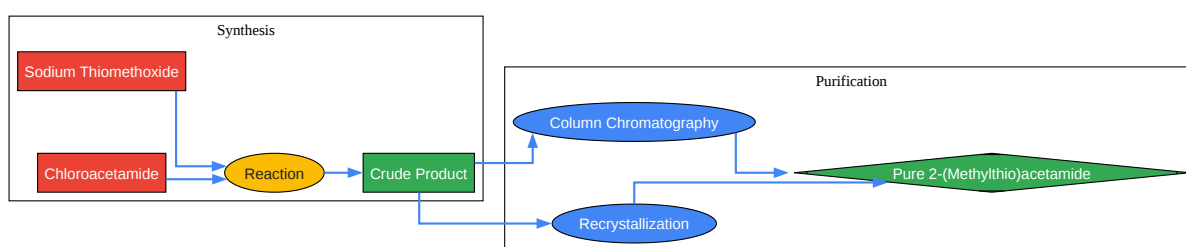
- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve chloroacetamide in an ethanol/water (1:1 v/v) mixture.
- Add sodium thiomethoxide to the solution portion-wise while stirring. An exothermic reaction may be observed.
- Heat the reaction mixture to 60-70 °C and maintain it at this temperature for 4-6 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature and neutralize it with a suitable acid, such as dilute hydrochloric acid.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

Purification

The crude **2-(Methylthio)acetamide** can be purified by recrystallization or column chromatography.^[1]

- Recrystallization: Using an ethanol/water (3:1) mixture can yield crystals with $\geq 99\%$ purity.^[1]
- Column Chromatography: Purification over silica gel using a hexane:ethyl acetate (4:1) eluent can remove sulfur-containing impurities.^[1]



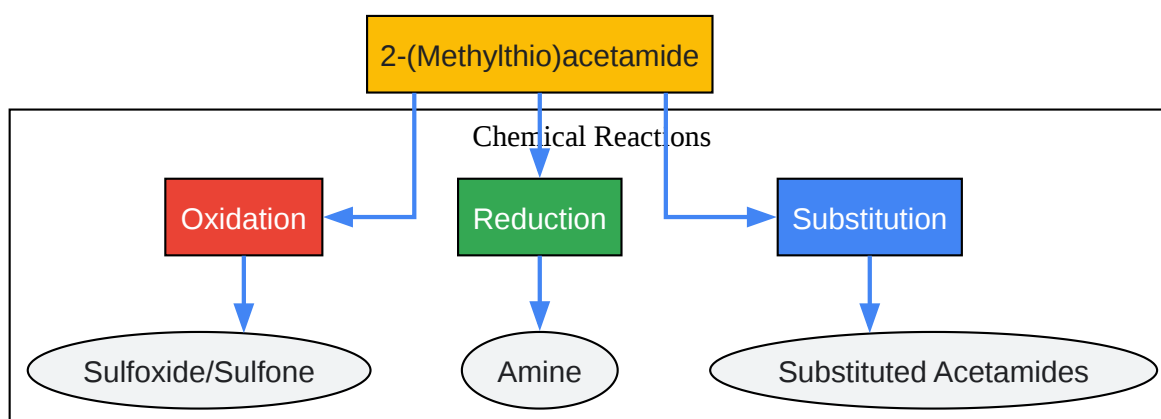
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Caption: Synthesis and Purification Workflow.

Chemical Reactivity

The functional groups in **2-(Methylthio)acetamide**, the methylthio group and the amide group, allow for a variety of chemical transformations.

- Oxidation: The methylthio group can be oxidized to form the corresponding sulfoxide or sulfone using oxidizing agents like hydrogen peroxide.
- Reduction: The amide group can be reduced.
- Substitution: The methylthio group can be involved in substitution reactions.



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Caption: Reactivity of **2-(Methylthio)acetamide**.

Applications in Research and Drug Development

2-(Methylthio)acetamide is a valuable intermediate in the synthesis of more complex molecules.

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) nepafenac.

- **Heterocyclic Chemistry:** It serves as a precursor for the synthesis of various heterocyclic compounds, which are important scaffolds in many biologically active molecules.
- **Peptidomimetics:** This compound can be incorporated into peptidomimetics to enhance their stability and binding affinity.

Biological Activity

Preliminary studies have indicated that **2-(Methylthio)acetamide** may possess several biological activities.

- **Antimicrobial Properties:** Research suggests potential antimicrobial activity against certain bacterial strains.
- **Anti-inflammatory Research:** It is being investigated for its anti-inflammatory properties, possibly through the inhibition of cyclooxygenase (COX) enzymes.
- **Nematicidal Activity:** In agriculture, it has shown promise in controlling root-knot nematodes.

Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution Method)

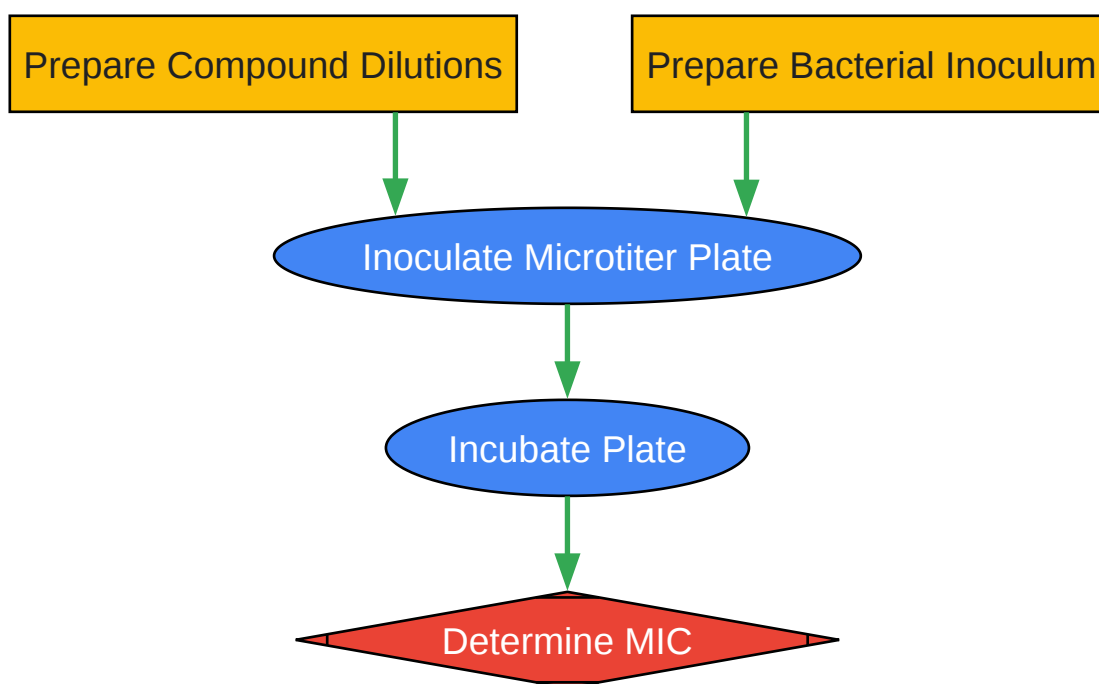
Materials:

- **2-(Methylthio)acetamide**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Prepare a stock solution of **2-(Methylthio)acetamide** in a suitable solvent (e.g., DMSO).

- Perform serial two-fold dilutions of the compound in MHB in a 96-well plate to achieve a range of concentrations.
- Prepare a standardized inoculum of the test bacteria (e.g., 0.5 McFarland standard).
- Inoculate each well (except for the sterility control) with the bacterial suspension.
- Include a positive control (bacteria in MHB without the compound) and a negative control (MHB only).
- Incubate the plates at 37 °C for 18-24 hours.
- Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration of the compound that completely inhibits visible bacterial growth.



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Caption: MIC Assay Workflow.

Safety and Handling

2-(Methylthio)acetamide is classified as a skin and eye irritant (Category 2 under GHS).[3]

- Handling: Use personal protective equipment (PPE) such as gloves, goggles, and a lab coat. [3] Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from oxidizing agents.
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water.[3] If inhaled, move to fresh air. Seek medical attention if irritation persists.[3]

Conclusion

2-(Methylthio)acetamide is a chemical compound with significant potential in synthetic chemistry, particularly in the pharmaceutical and agrochemical industries. Its versatile reactivity and emerging biological activities make it a subject of interest for further research and development. Proper handling and safety precautions are essential when working with this compound. This guide provides a foundational understanding for professionals engaged in the study and application of **2-(Methylthio)acetamide**.

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